

4-Hydroxy-2-methylenebutanoic Acid: A Comprehensive Technical Review

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylenebutanoic acid

Cat. No.: B1615742

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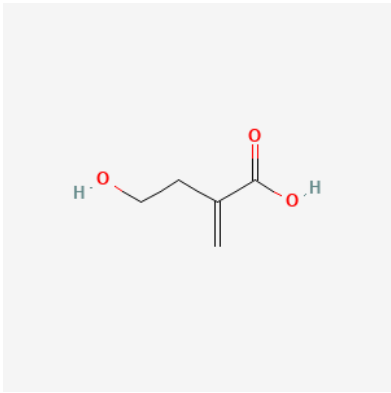
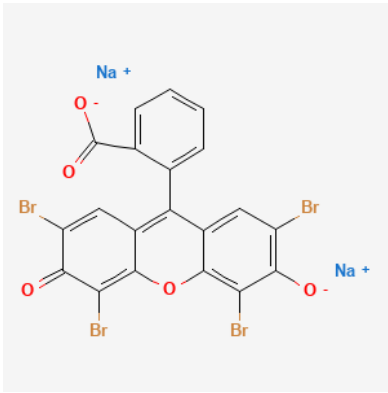
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth review of **4-hydroxy-2-methylenebutanoic acid**, its lactone form Tulipalin A, and its precursor tuliposides. The document covers the biosynthesis, chemical synthesis, biological activities, and mechanisms of action, with a focus on its potential in pharmaceutical and agrochemical applications.

Introduction

4-Hydroxy-2-methylenebutanoic acid is a naturally occurring α,β -unsaturated carboxylic acid. It is primarily found in plants of the Liliaceae family, such as tulips (*Tulipa gesneriana*) and *Amana edulis*, where it exists as a glucose ester known as tuliposide. The compound and its lactone form, α -methylene- γ -butyrolactone (commonly known as Tulipalin A), are of significant interest due to their diverse biological activities. These activities are largely attributed to the presence of an α -methylene group conjugated to a carbonyl, which makes the molecule a reactive Michael acceptor, capable of interacting with biological nucleophiles. This reactivity is the basis for its allergenic properties, as well as its antimicrobial and potential anticancer effects.

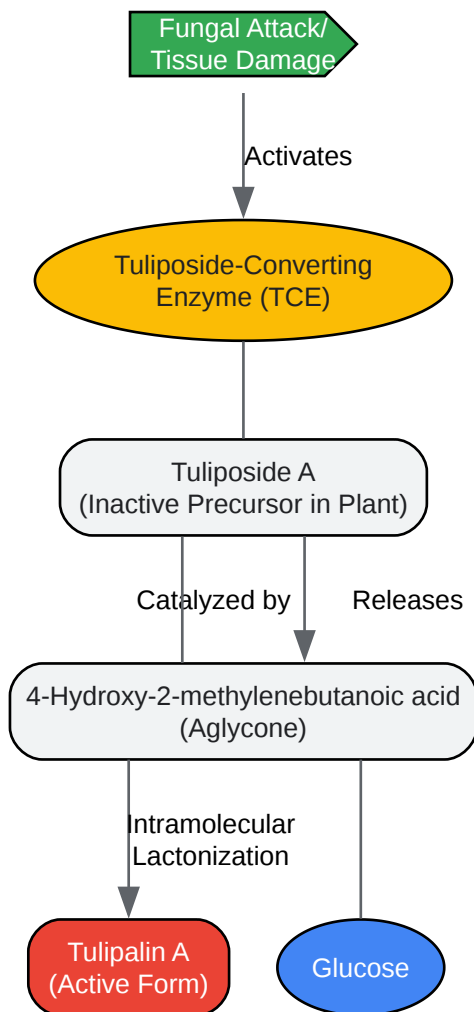
Chemical Properties of **4-Hydroxy-2-methylenebutanoic Acid** and Tulipalin A

Property	4-Hydroxy-2-methylenebutanoic acid	Tulipalin A
Synonyms	γ -hydroxy- α -methylenebutyric acid	α -methylene- γ -butyrolactone, 3-Methylenedihydrofuran-2(3H)-one
CAS Number	24923-76-0	547-65-9
Molecular Formula	C ₅ H ₈ O ₃	C ₅ H ₆ O ₂
Molecular Weight	116.12 g/mol	98.09 g/mol
Structure		
Key Features	Carboxylic acid, Primary alcohol, α,β -Unsaturated system	γ -lactone, α,β -Unsaturated system

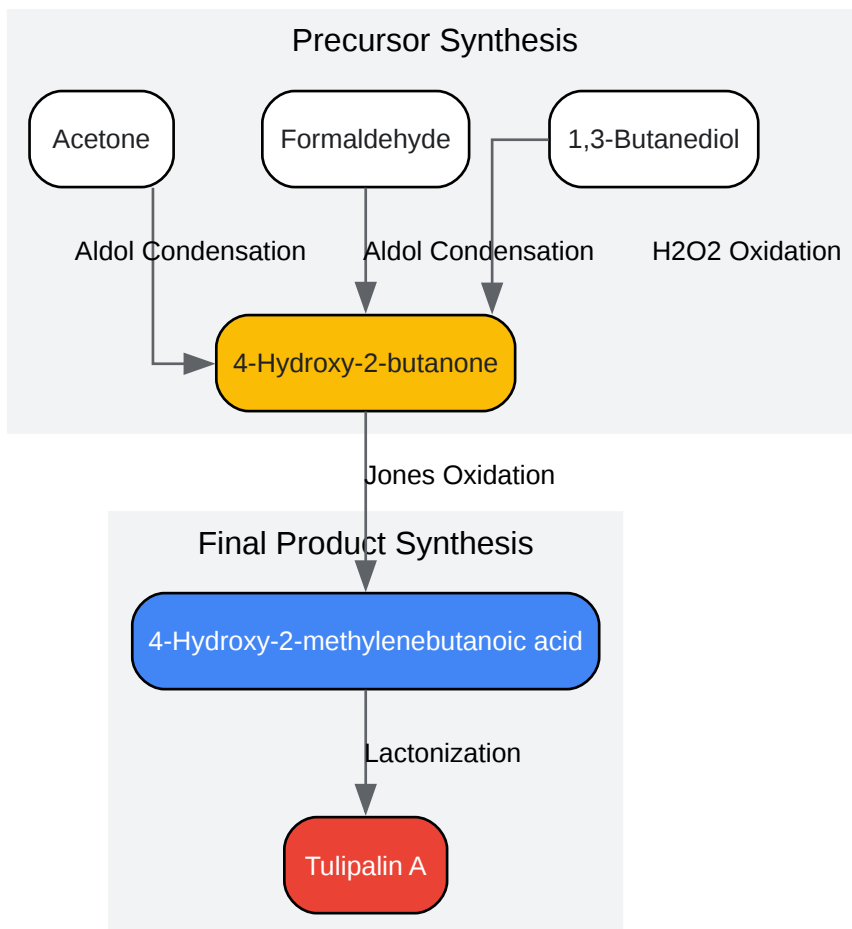
Natural Occurrence and Biosynthesis

In plants, **4-hydroxy-2-methylenebutanoic acid** is stored in an inactive, water-soluble form as tuliposides. These are glycosides where the carboxylic acid group is esterified with glucose. The breakdown of these precursors, often triggered by external stimuli like a fungal attack, is catalyzed by endogenous plant enzymes, releasing the biologically active aglycone, which can then lactonize to form tulipalins.^[1] This enzymatic conversion represents a sophisticated chemical defense mechanism for the plant.^[1]

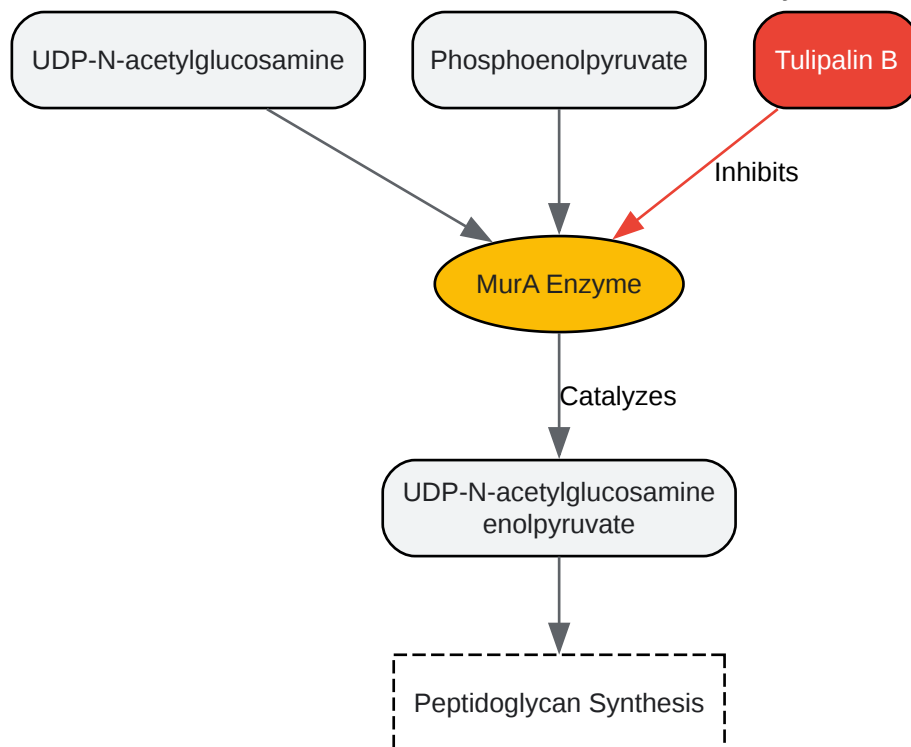
Biosynthesis of Tulipalin A from Tuliposide A



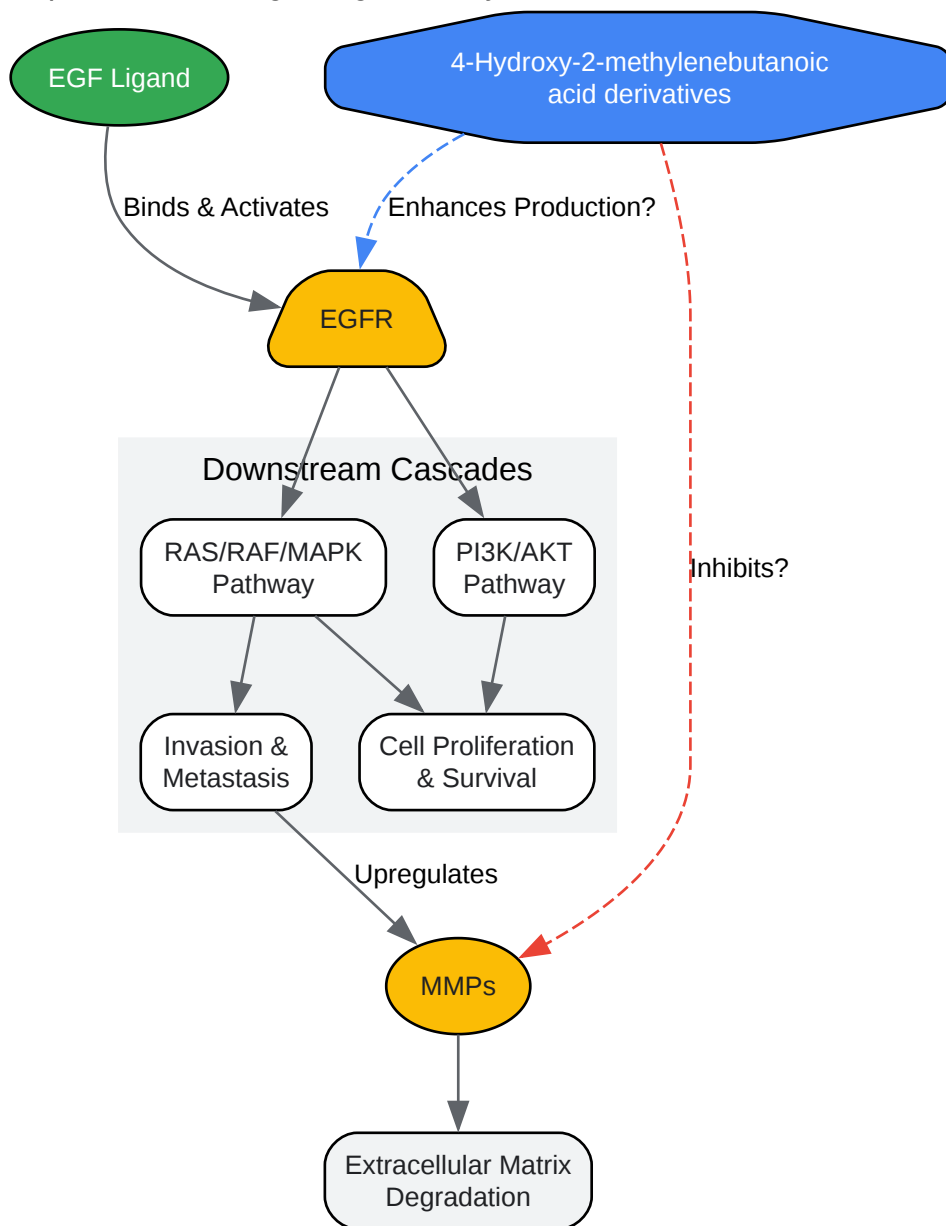
Workflow for Oxidation-Based Synthesis



Mechanism of MurA Inhibition in Bacterial Cell Wall Synthesis



Simplified EGFR Signaling Pathway and Potential Intervention Points

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References

- 1. brieflands.com [brieflands.com]
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